

An In-depth Technical Guide to Cytidine 5'-Monophosphate (5'-CMP)

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Compound of Interest

Compound Name:	5'-CMPS
CAS No.:	47151-76-8
Cat. No.:	B12710106

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Introduction

Cytidine 5'-monophosphate (5'-CMP), also known as 5'-cytidylic acid, is a pivotal nucleotide that serves as a fundamental monomeric unit in the synthesis of ribonucleic acid (RNA).[1] Structurally, it is an ester of phosphoric acid and the nucleoside cytidine. 5'-CMP is composed of three distinct chemical moieties: a pyrimidine nucleobase (cytosine), a pentose sugar (ribose), and a single phosphate group covalently attached to the 5'-hydroxyl group of the ribose.[1] Beyond its role as a nucleic acid precursor, 5'-CMP is a key intermediate in various metabolic pathways, including the synthesis of other pyrimidine nucleotides essential for DNA replication and cellular bioenergetics. This guide provides a comprehensive overview of its structure, chemical properties, biological significance, and the analytical methods used for its characterization.

Structure and Chemical Identity

5'-CMP is a pyrimidine ribonucleoside 5'-monophosphate.[2][3] The core structure consists of a cytosine base linked via a β -N1-glycosidic bond to the 1' carbon of a ribose sugar. The

phosphate group is esterified at the 5' carbon of this ribose moiety.

IUPAC Name: [(2R,3S,4R,5R)-5-(4-Amino-2-oxopyrimidin-1(2H)-yl)-3,4-dihydroxyoxolan-2-yl]methyl dihydrogen phosphate[1][3]

Synonyms: 5'-Cytidylic acid, Cytidylate, CMP[1][3][4]

Physicochemical Properties

The chemical properties of 5'-CMP are crucial for its biological function and for the development of analytical and therapeutic applications. Quantitative data are summarized in the table below.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ N ₃ O ₈ P	[5]
Molecular Weight	323.20 g/mol	[5]
Melting Point	~222 °C (decomposes)	[6]
pKa Values	1.15 (Strongest Acidic), 4.19 (Strongest Basic)	[4]
0.8, 4.5, 6.3	[1]	
Water Solubility	16.3 mg/mL	[4]
100 mg/mL	[7]	
UV Absorbance (λ _{max})	~275-280 nm (in neutral solution)	
Appearance	White crystalline powder	[7]

Solubility and Stability

5'-CMP is readily soluble in water.[5] Its disodium salt form shows high water solubility, up to 100 mg/mL.[7] It is also soluble in 1 M ammonium hydroxide (NH₄OH) at 50 mg/mL. For long-term storage, it is recommended to keep the compound at 2-8°C under desiccating conditions.

[5][7] Stock solutions, particularly if prepared in water for biological experiments, should be sterilized by filtration and can be stored at -80°C for up to six months.[8]

Spectroscopic Properties

The cytosine ring, a conjugated π -electron system, gives 5'-CMP its characteristic ultraviolet (UV) absorbance. The maximum absorbance (λ_{max}) occurs in the range of 275-280 nm, a property extensively used for its quantification in solution. The exact peak position and molar absorptivity can be influenced by pH due to the protonation state of the cytosine ring.

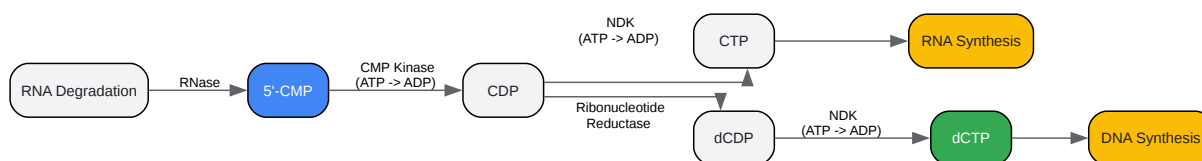
Biological Role and Metabolic Pathways

5'-CMP is a central molecule in pyrimidine metabolism. Its primary source in many organisms is through the degradation of RNA by ribonucleases.[1] It also serves as a substrate for various enzymes to produce other essential nucleotides.

Pyrimidine Nucleotide Metabolism

The primary metabolic fate of 5'-CMP is its phosphorylation to cytidine diphosphate (CDP) and subsequently to cytidine triphosphate (CTP). This process is critical for RNA synthesis. Uridine monophosphate (UMP)/cytidine monophosphate (CMP) kinase is the enzyme responsible for the first phosphorylation step, utilizing ATP as the phosphate donor.[4][5] CTP is a direct precursor for RNA synthesis and can also be converted to deoxycytidine triphosphate (dCTP), a necessary building block for DNA synthesis.

The diagram below illustrates the central role of 5'-CMP in the pyrimidine metabolic pathway.



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Caption: Metabolic pathway of 5'-CMP phosphorylation.

Experimental Protocols and Analysis

The quantification and analysis of 5'-CMP in biological matrices or pharmaceutical formulations are commonly performed using high-performance liquid chromatography (HPLC).

General Protocol: HPLC Quantification of 5'-CMP

This protocol outlines a general method for the analysis of 5'-CMP using reversed-phase HPLC, a technique widely cited for nucleotide analysis.^{[9][10][11]}

1. Objective: To quantify the concentration of 5'-CMP in an aqueous sample.

2. Materials:

- HPLC system with UV detector
- C18 reversed-phase column (e.g., 150 mm x 4.6 mm, 5 µm particle size)^[10]
- Mobile Phase A: Aqueous buffer (e.g., 20 mM potassium phosphate, pH adjusted)
- Mobile Phase B: Acetonitrile or Methanol
- 5'-CMP standard
- Sample for analysis
- 0.22 µm syringe filters

3. Standard Preparation:

- Prepare a stock solution of 5'-CMP (e.g., 1 mg/mL) in deionized water.
- Perform serial dilutions to create a series of calibration standards (e.g., ranging from 0.005 to 0.5 mg/mL).^[9]

4. Sample Preparation:

- For biological samples (e.g., cell culture media), perform protein precipitation by adding 2 volumes of cold acetonitrile.^[12]

- Centrifuge to pellet the precipitate.
- Collect the supernatant and filter it through a 0.22 μm syringe filter before injection.[12]

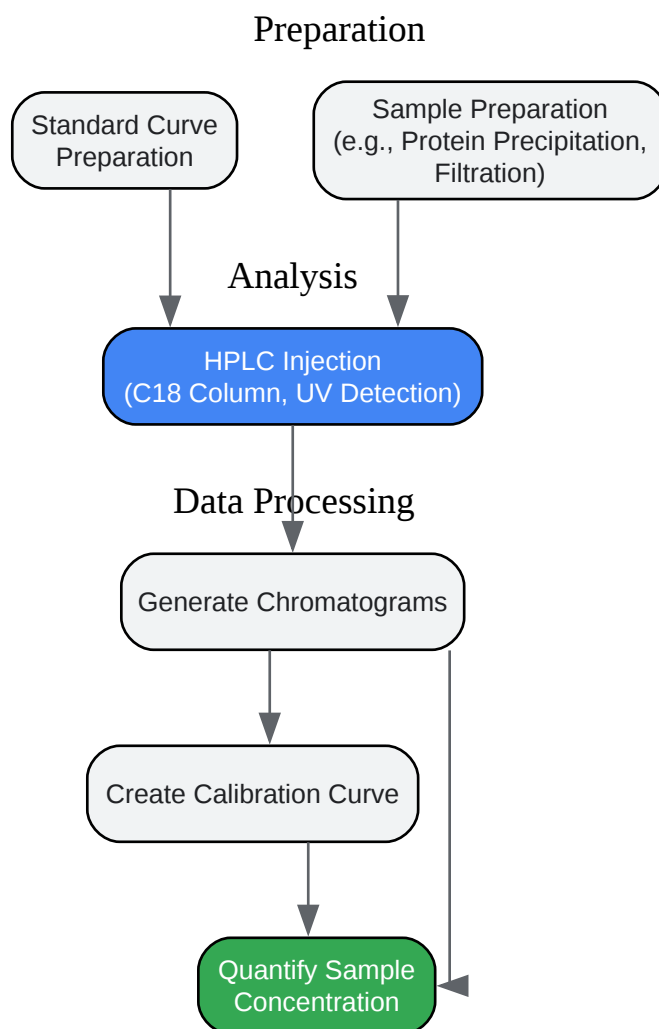
5. Chromatographic Conditions:

- Column: C18 reversed-phase
- Mobile Phase: Isocratic or gradient elution. A simple isocratic method may use a mixture of an aqueous buffer and an organic solvent.[10] For complex mixtures, a gradient elution is often preferred.[11]
- Flow Rate: 1.0 mL/min
- Injection Volume: 10-20 μL
- Detection: UV absorbance at ~275-280 nm.[13][14]
- Column Temperature: Ambient or controlled (e.g., 30°C)

6. Data Analysis:

- Generate a calibration curve by plotting the peak area of the 5'-CMP standards against their known concentrations.
- Determine the concentration of 5'-CMP in the sample by interpolating its peak area from the calibration curve.

The workflow for this analytical process is visualized below.



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Caption: General workflow for HPLC-based quantification of 5'-CMP.

Conclusion

Cytidine 5'-monophosphate is a cornerstone of molecular biology and cellular metabolism. Its well-defined structure and chemical properties make it a subject of continuous interest in biochemical research, diagnostics, and as a target in drug development. A thorough understanding of its characteristics, metabolic roles, and analytical methodologies is essential for professionals in the life sciences. The data and protocols presented in this guide serve as a foundational resource for further investigation and application of this vital nucleotide.

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